

A Spectroscopic Guide to the Fischer Esterification of Salicylic Acid

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Compound of Interest

Compound Name: Ethyl N-Boc-4-fluoropiperidine-4-carboxylate

Cat. No.: B1320845

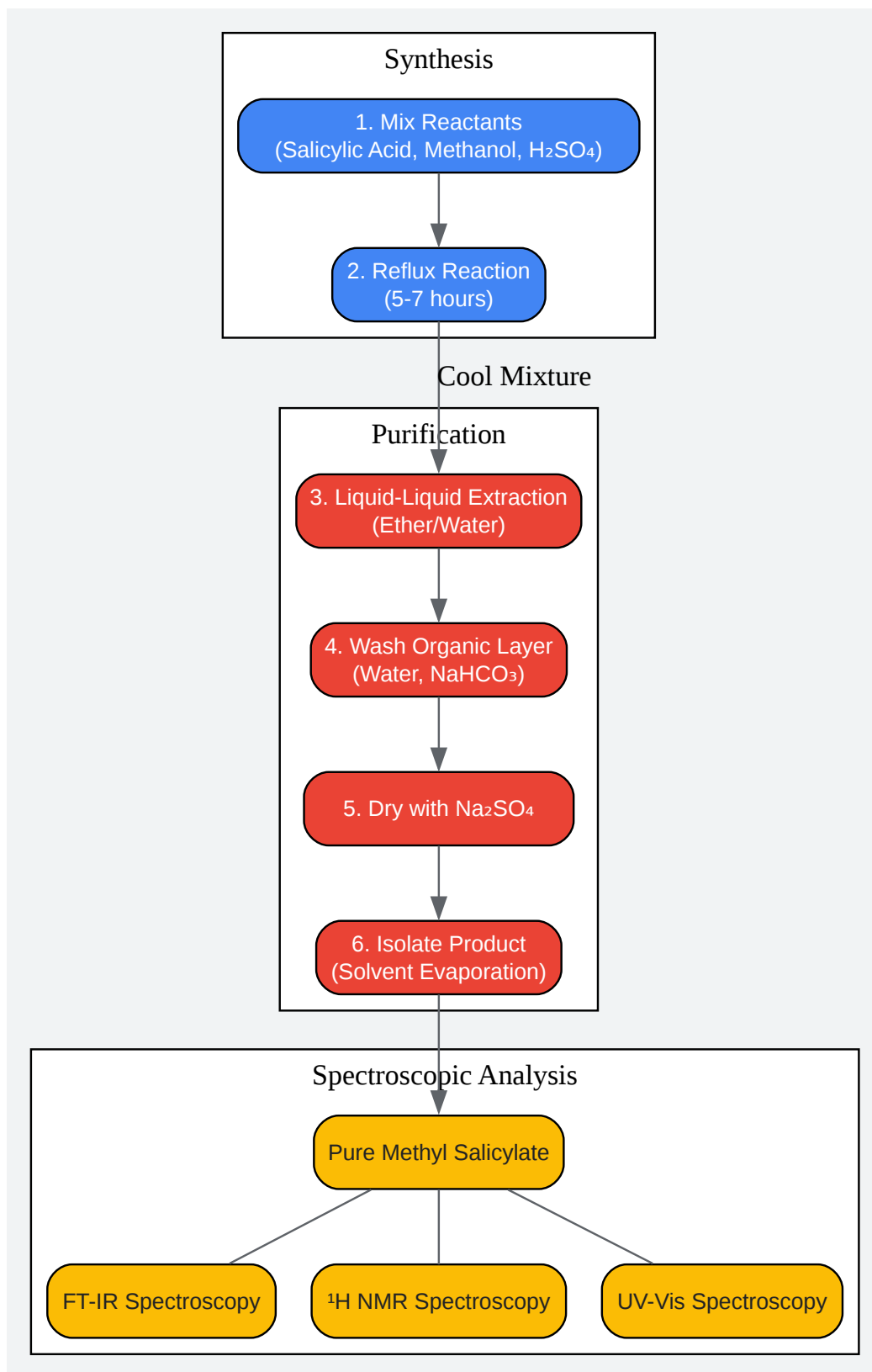
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Guide Objective: This guide provides a detailed spectroscopic comparison of salicylic acid (starting material) and its product, methyl salicylate, following a Fischer esterification reaction. It is designed for researchers, scientists, and drug development professionals, offering objective experimental data and protocols to clearly distinguish between the reactant and the product.

The conversion of salicylic acid to methyl salicylate (the compound responsible for the characteristic scent of wintergreen) is a classic example of Fischer esterification.^[1] In this acid-catalyzed reaction, the carboxylic acid functional group of salicylic acid reacts with an alcohol (methanol) to form an ester.^{[1][2]} This transformation involves a significant change in the chemical structure, which can be effectively monitored and confirmed using various spectroscopic techniques.

Reaction Pathway

The overall reaction involves the protonation of the carbonyl group of salicylic acid by a strong acid catalyst, typically sulfuric acid, making it more electrophilic.^[1] Methanol then acts as a nucleophile, attacking the carbonyl carbon. Subsequent proton transfer and elimination of a water molecule yield the final ester product, methyl salicylate. Using an excess of the alcohol (methanol) helps drive the reaction equilibrium toward the product side.^{[2][3]}



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References

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